

# 2-Bromo-6-fluorobenzaldehyde physical properties

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## Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzaldehyde

Cat. No.: B104081

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An In-depth Technical Guide to the Physical Properties of **2-Bromo-6-fluorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-6-fluorobenzaldehyde**, a key intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1][2][3]</sup> Understanding these properties is crucial for its effective handling, application in synthetic routes, and for ensuring safety and consistency in research and development.

## Quantitative Physical Properties

The physical characteristics of **2-Bromo-6-fluorobenzaldehyde** have been determined through various analytical methods. The following table summarizes the key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO	[4][5][6]
Molecular Weight	203.01 g/mol	[1][4][5][6][7]
CAS Number	360575-28-6	[1][4][5][6][8]
Appearance	White to off-white or light yellow solid	[1][6]
Melting Point	37-48 °C	[1][4][6][9][10]
Boiling Point	100-102 °C at 8 mmHg; 228.49 °C at 760 mmHg	[4][6][9][10]
Density	1.671 - 1.70 g/cm <sup>3</sup>	[4][6][9][10]
Solubility	Slightly soluble in water. Soluble in Chloroform and Ethyl Acetate.	[4][9][10]
Flash Point	>110 °C (230 °F)	[4][10]
Storage Temperature	2-8 °C under an inert gas (e.g., Nitrogen or Argon)	[4][9][10]
Refractive Index	1.585	[6][9]
Vapor Pressure	0.073 mmHg at 25°C	[9]
Purity	≥98%	[1][5]

## Experimental Protocols

The determination of the physical properties listed above involves standard laboratory procedures. Below are detailed methodologies for key experiments.

### Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid **2-Bromo-6-fluorobenzaldehyde** transitions to a liquid.

#### Materials and Equipment:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Sample of **2-Bromo-6-fluorobenzaldehyde**
- Mortar and pestle
- Spatula

#### Procedure:

- **Sample Preparation:** A small amount of the crystalline **2-Bromo-6-fluorobenzaldehyde** is finely ground using a mortar and pestle to ensure a uniform particle size.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the ground sample, packing the solid to a height of 2-3 mm. The tube is then inverted and tapped gently to ensure the sample is tightly packed at the sealed end.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. A rapid heating rate can be used initially to approach the expected melting point, followed by a slower rate (1-2 °C per minute) near the melting point to ensure accuracy.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range.

## Boiling Point Determination (Distillation Method at Reduced Pressure)

Objective: To determine the boiling point of **2-Bromo-6-fluorobenzaldehyde** at a specified reduced pressure, which is necessary for compounds that may decompose at their

atmospheric boiling point.

Materials and Equipment:

- Short-path distillation apparatus
- Round-bottom flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Vacuum pump and pressure gauge (manometer)
- Heating mantle
- Boiling chips or magnetic stirrer
- Sample of **2-Bromo-6-fluorobenzaldehyde**

Procedure:

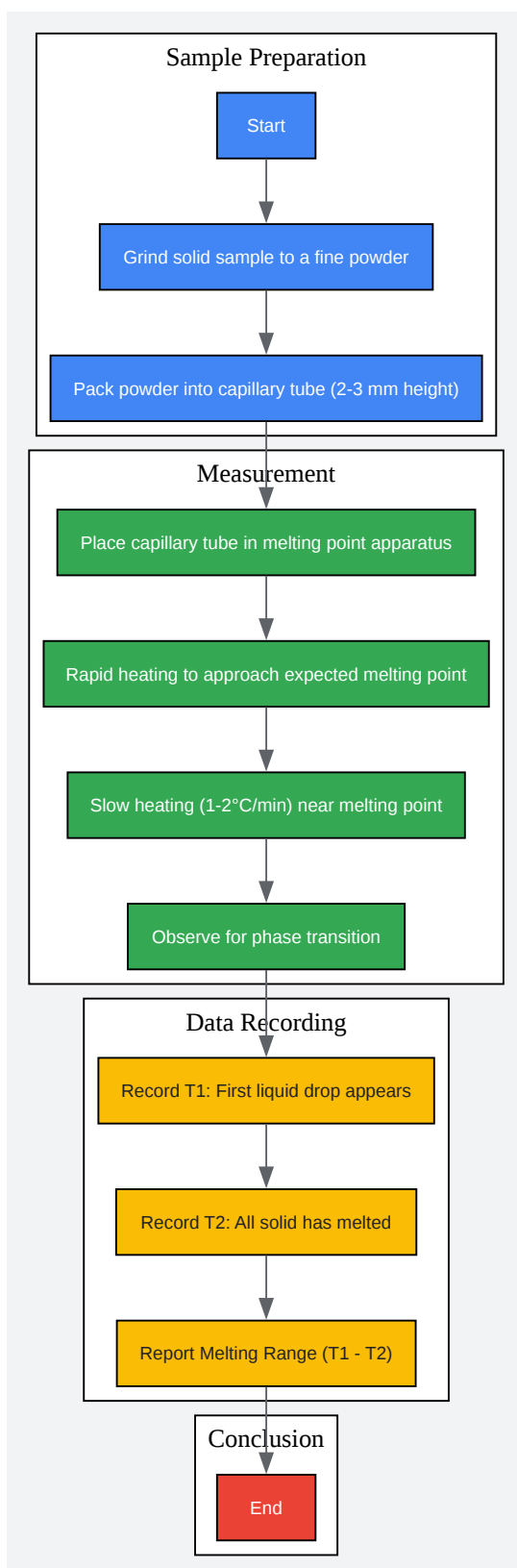
- **Apparatus Assembly:** The short-path distillation apparatus is assembled. The sample is placed in the round-bottom flask with boiling chips or a stir bar. The thermometer is positioned so that the top of the bulb is level with the side arm leading to the condenser.
- **System Evacuation:** The apparatus is connected to a vacuum pump, and the system is evacuated to the desired pressure (e.g., 8 mmHg). The pressure is monitored with a manometer.
- **Heating:** The sample is gently heated using a heating mantle. The stirring is initiated if a magnetic stirrer is used.
- **Observation and Data Recording:** The temperature is monitored as the liquid begins to boil and the vapor condenses on the thermometer bulb. The temperature at which the liquid and vapor are in equilibrium, indicated by a stable temperature reading as the condensate drips

from the thermometer bulb into the condenser, is recorded as the boiling point at that pressure.

- Conclusion of Distillation: Once the boiling point is recorded, the heating is discontinued, and the system is allowed to cool before slowly releasing the vacuum.

## Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the melting point of **2-Bromo-6-fluorobenzaldehyde**.



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Caption: Workflow for Melting Point Determination.

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